

Briciclib stock solution precipitation

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Compound Focus: Briciclib

CAS No.: 865783-99-9

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Briciclib Stock Solution Preparation

The table below summarizes the key information available for preparing a **Briciclib** stock solution.

Parameter	Specification
Recommended Solvent	DMSO [1]
Reported Solubility	50 mg/mL (105.39 mM) in DMSO [1]
Recommended Aiding Method	Sonication [1]
Storage Condition	-80°C for 1 year (in solvent) [1]

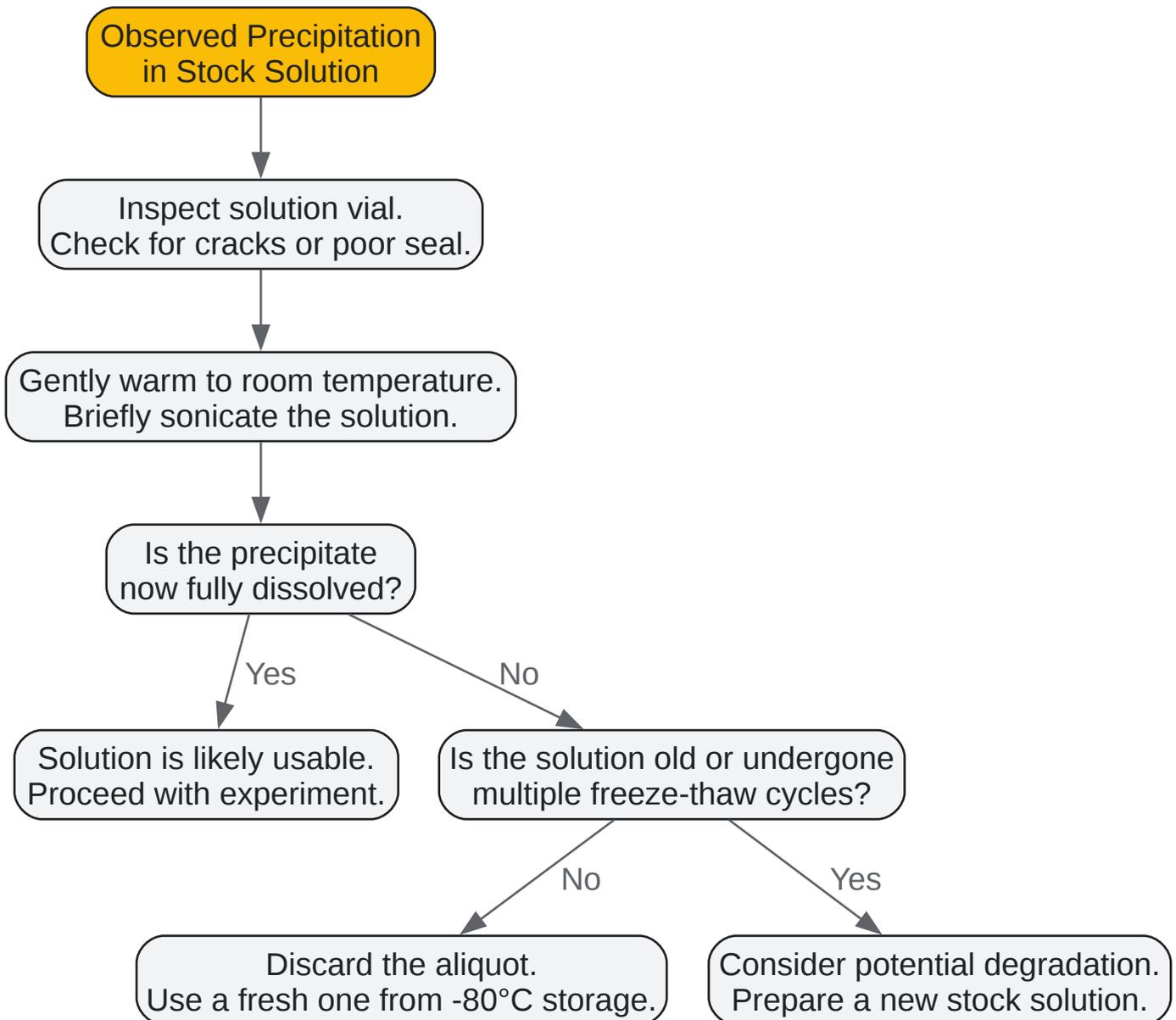
Frequently Asked Questions

- Q1: Why did my Briciclib stock solution precipitate after thawing?** Precipitation upon thawing is a common issue with DMSO-based stock solutions. DMSO expands when frozen. If the solution is not thawed uniformly, it can create localized areas of high concentration that exceed the compound's solubility upon warming, leading to crystallization. Repeated freeze-thaw cycles can exacerbate this problem.

- **Q2: What can I do if my stock solution has precipitated?** If you observe precipitation, the first step is to gently rewarm the solution and sonicate it. According to the chemical provider, **sonication is recommended** to achieve dissolution [1]. Avoid vigorous vortexing, which can introduce bubbles and water vapor from the air. If the precipitate does not dissolve, the solution may have degraded or become contaminated.
- **Q3: How can I prevent precipitation in the future?** The most effective prevention strategy is proper **aliquoting and storage**.
 - **Aliquot:** Upon preparation, divide the stock solution into small, single-use aliquots in tightly sealed vials [2].
 - **Store:** Store the aliquots at **-80°C** and protect from light [1].
 - **Thaw:** When needed, thaw an aliquot gently at room temperature and use it immediately. Do not refreeze unused portions.

Troubleshooting Workflow

The following diagram outlines a logical sequence of steps to diagnose and address precipitation in your **Briciclib** stock solution.



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Key Considerations for Your Experiments

- **Solvent Quality:** Always use fresh, high-quality, anhydrous DMSO. DMSO is hygroscopic and absorbs water from the atmosphere over time, which can significantly compromise its ability to dissolve compounds like **Briciclib**.
- **Sterile Filtration:** For cell-based assays, filter-sterilizing the stock solution after dissolution is often necessary. Since **Briciclib** is dissolved in DMSO, filter sterilization is not required [2]. If you switch to an aqueous buffer for a working dilution, you must filter it.

- **Documentation:** Keep a detailed log for each prepared stock solution, including the date of preparation, batch number, solvent used, and any observations. This is crucial for tracing the source of any experimental issues.

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References

1. | PERK | CDK | Autophagy | TargetMol Briciclib [targetmol.com]
2. ProtocolsAntibioticStockSolutions < Lab < TWiki [barricklab.org]

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